

Application Notes and Protocols for OP-5244 Administration in Preclinical Cancer Research

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Compound of Interest

Compound Name: OP-5244

Cat. No.: B15623013

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These application notes provide a comprehensive guide for the preclinical administration of **OP-5244**, a potent and orally bioavailable small-molecule inhibitor of CD73. The protocols outlined below are based on available preclinical data and are intended to assist in the design and execution of in vivo and in vitro studies for evaluating the anti-cancer efficacy of **OP-5244**.

Mechanism of Action

OP-5244 targets CD73, an ecto-5'-nucleotidase that is frequently overexpressed in the tumor microenvironment. CD73 plays a crucial role in tumor immune evasion by converting extracellular adenosine monophosphate (AMP) into adenosine.^[1] Adenosine, in turn, suppresses the activity of various immune cells, thereby hindering the anti-tumor immune response. By inhibiting CD73, **OP-5244** blocks the production of immunosuppressive adenosine, leading to the restoration of anti-tumor immunity.^{[1][2][3]}

Data Presentation

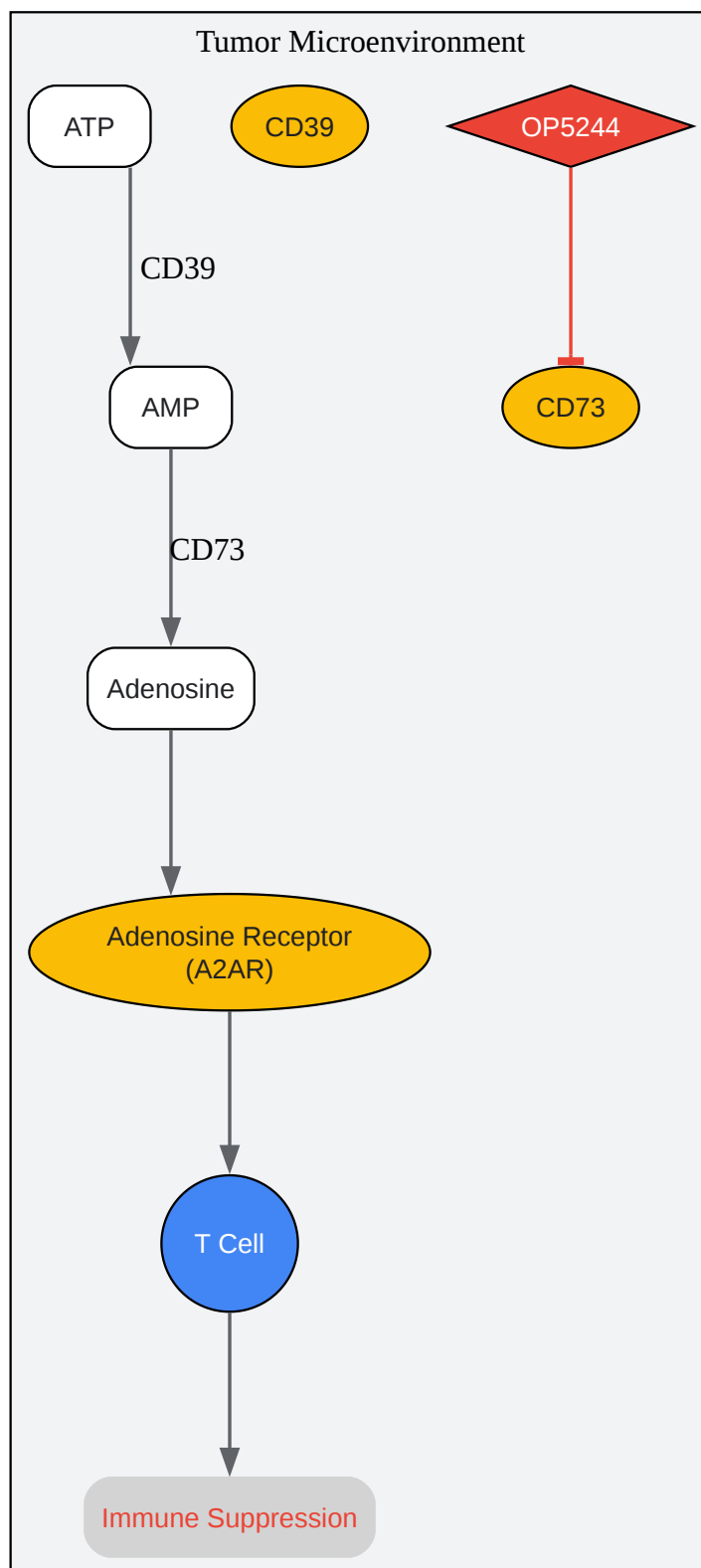
In Vitro Potency of OP-5244

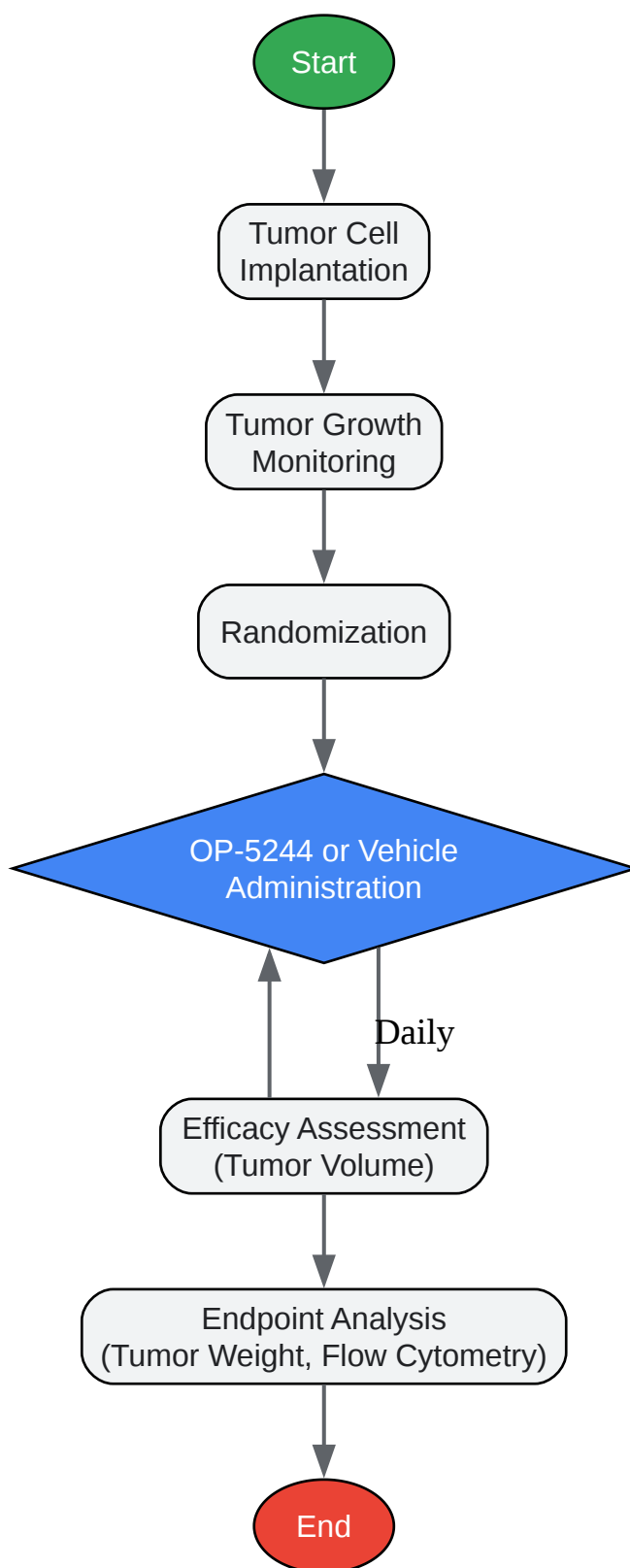
Parameter	Cell Line/Enzyme	Value	Reference
IC50	Recombinant Human CD73	0.25 nM	[4]
EC50	H1568 (Human NSCLC)	0.79 nM	[4]
EC50	EMT6 (Murine Breast Cancer)	14 nM	[4]
EC50	CD8+ T Cells	0.22 nM	[4]

In Vivo Efficacy of OP-5244

Animal Model	Cancer Type	Dosing Regimen	Key Findings	Reference
EMT-6 Syngeneic Model (BALB/c mice)	Murine Breast Cancer	150 mg/kg, BID, PO for 16 days	Significant tumor growth inhibition; Increased CD8+/Treg ratio in tumors	[4]
E.G7-OVA Syngeneic Model (C57BL/6 mice)	Murine T Cell Lymphoma	15 mg/kg/day, continuous infusion via mini-pump	Reduced tumor growth	[4]

Signaling Pathway





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